

Biotin-11-UTP: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-11-UTP*

Cat. No.: *B12394225*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and optimal storage conditions for **Biotin-11-UTP**. Understanding these parameters is critical for ensuring the integrity and performance of this essential reagent in a wide range of molecular biology applications, from in vitro transcription and RNA labeling to microarray analysis and non-radioactive detection systems. This document synthesizes publicly available data and established principles of nucleotide chemistry to provide researchers with the necessary information for proper handling, storage, and stability assessment.

Core Stability and Storage Recommendations

The stability of **Biotin-11-UTP** is paramount for its effective use. Degradation, primarily through hydrolysis of the triphosphate chain, can lead to a loss of function and unreliable experimental results. The following tables summarize the recommended storage conditions and known stability profiles based on manufacturer data sheets and analogous nucleotide stability studies.

Table 1: Recommended Storage and Handling of **Biotin-11-UTP**

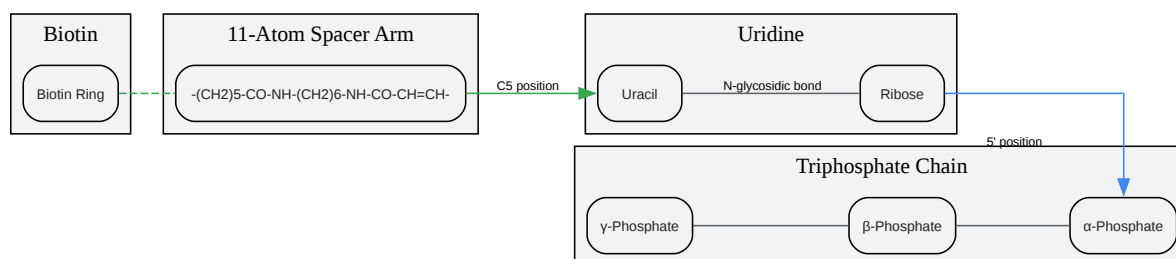
Parameter	Recommendation	Source(s)
Long-Term Storage Temperature	-20°C	[1] [2] [3] [4] [5]
Short-Term Storage Temperature	4°C (for short-term only)	[6]
Shipping Condition	Shipped on gel packs	[5]
Shelf Life (at -20°C)	At least 12 months	[4] [5]
Freeze-Thaw Cycles	Avoid repeated cycles; aliquot upon receipt	[6]
Light and Moisture Protection	Store in the dark and protect from moisture	[4]
Initial Handling	Centrifuge the vial briefly before opening	[5]

Table 2: Quantitative Stability Data for **Biotin-11-UTP** and Related Nucleotides

Condition	Stability	Notes	Source(s)
1 mM Solution in Water/Neutral Buffer	1 month at 4°C	Based on data for biotinylated nucleotides.	[3]
6 months at -20°C	Based on data for biotinylated nucleotides.	[3][6]	
Short-Term Ambient Temperature Exposure	Up to 1 week cumulative exposure is possible	Manufacturer's statement for some formulations.	[5]
pH Stability	Stable in aqueous solutions between pH 6.8 and 7.4	Based on the stability of ATP. More extreme pH leads to rapid hydrolysis.	[2]
Optimal stability in a pH range of 8.3 to 11.0	Based on studies of dNTPs and UTP, which show the slowest degradation in a slightly alkaline buffer.	[7]	
Purity (as supplied)	≥ 95% (by HPLC)	A common specification from multiple suppliers.	[5]

Molecular Structure and Potential Degradation Pathway

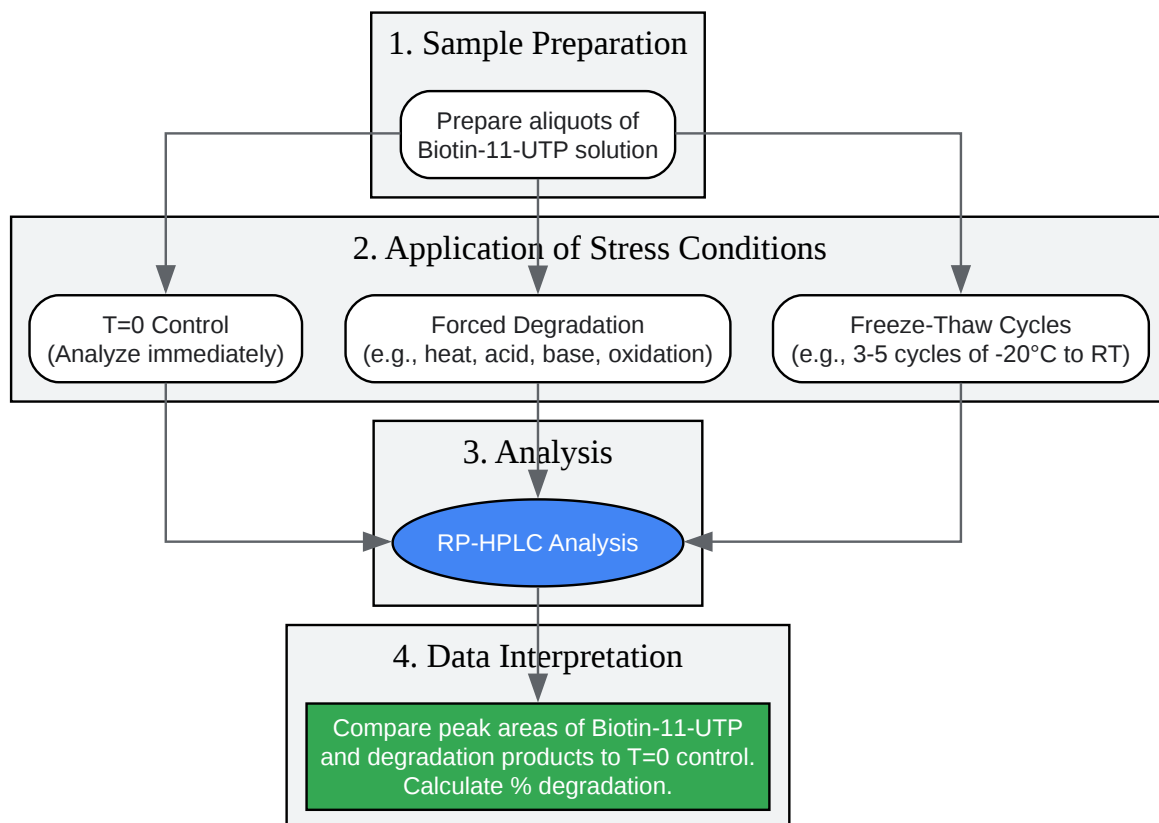
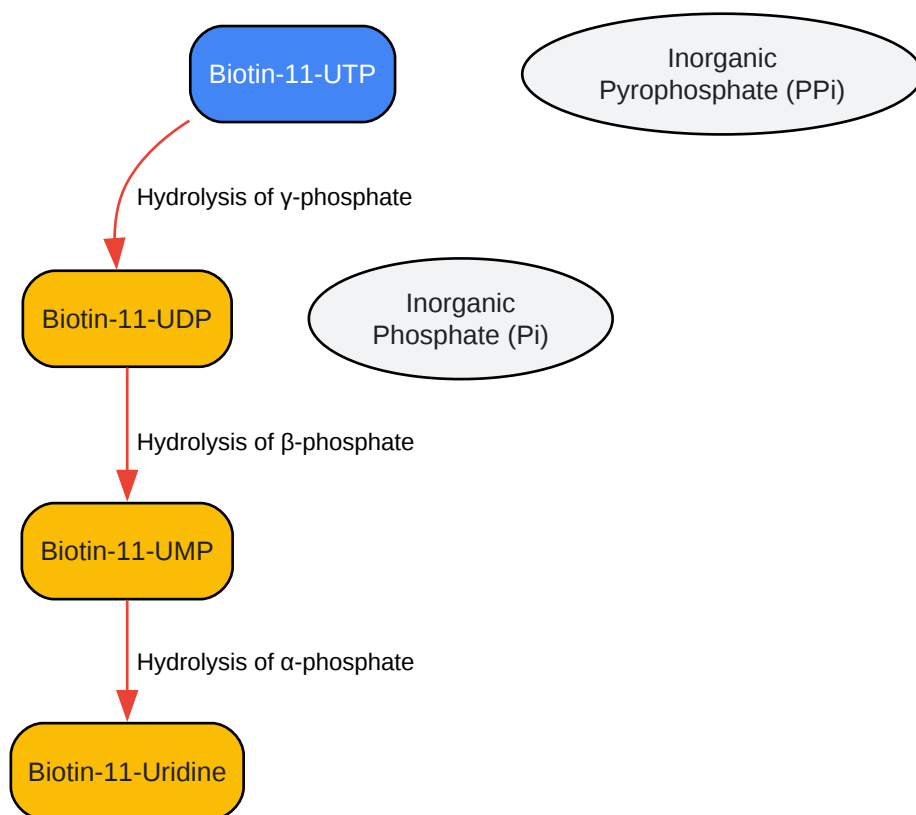
Biotin-11-UTP is a uridine triphosphate analog that features a biotin molecule linked to the C5 position of the pyrimidine ring via an 11-atom spacer arm. This linker minimizes steric hindrance, allowing for efficient enzymatic incorporation and subsequent detection.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **Biotin-11-UTP**.

The primary degradation pathway for **Biotin-11-UTP**, like other nucleoside triphosphates, is the hydrolysis of the phosphoanhydride bonds in the triphosphate chain. This process is catalyzed by acidic conditions and elevated temperatures, leading to the sequential loss of phosphate groups.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Biotin-11-UTP | BroadPharm [broadpharm.com]
- 2. Adenosine triphosphate - Wikipedia [en.wikipedia.org]
- 3. revvity.com [revvity.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. biotium.com [biotium.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. US6916616B2 - Stabilized aqueous nucleoside triphosphate solutions - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Biotin-11-UTP: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12394225#biotin-11-utp-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com